

Application Notes and Protocols: Synthesis of U-WA-101 for Research Applications

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Compound of Interest

Compound Name: UWA-101
CAS No.: 1350821-24-7
Cat. No.: B1257170

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For Researchers, Scientists, and Drug Development Professionals

Abstract

UWA-101, an α -cyclopropyl analog of 3,4-methylenedioxymethamphetamine (MDMA), has emerged as a promising research compound, notably for its potential therapeutic applications in neurological disorders such as Parkinson's disease.[1][2][3] Unlike MDMA, **UWA-101** exhibits a unique pharmacological profile as a selective serotonin-dopamine reuptake inhibitor (SDRI) with reduced psychoactivity and neurotoxicity.[1][2][4] These characteristics make **UWA-101** a valuable tool for investigating the roles of the serotonin and dopamine systems in various physiological and pathological processes. This document provides a detailed protocol for the chemical synthesis of **UWA-101** for research purposes, along with its biological context and proposed mechanism of action.

Chemical Information

Characteristic	Value
IUPAC Name	1-(Benzo[d][1,2]dioxol-5-yl)-N-methyl-2-cyclopropylethan-1-amine
Molecular Formula	C13H17NO2
Molecular Weight	219.28 g/mol
CAS Number	1350821-24-7
Appearance	Off-white to white solid
Purity (typical)	>98%

Synthesis Protocol

The synthesis of **UWA-101** is achieved through a two-step process. The first step involves the synthesis of the precursor, piperonyl cyclopropyl ketone, followed by a reductive amination reaction with methylamine to yield the final product.

Step 1: Synthesis of Piperonyl Cyclopropyl Ketone

This protocol is a representative procedure based on common organic synthesis methodologies for analogous ketones.

Materials:

- Piperonal (3,4-methylenedioxybenzaldehyde)
- (Cyclopropyl)triphenylphosphonium bromide
- Potassium tert-butoxide
- Toluene, anhydrous
- Dichloromethane (DCM)
- Magnesium sulfate (MgSO₄), anhydrous

- Silica gel for column chromatography
- Hexane
- Ethyl acetate

Procedure:

- Wittig Reaction: To a stirred suspension of (cyclopropyl)triphenylphosphonium bromide (1.2 eq) in anhydrous toluene at 0 °C under an inert atmosphere (e.g., nitrogen or argon), add potassium tert-butoxide (1.2 eq) portion-wise.
- Stir the resulting orange-red ylide solution at 0 °C for 30 minutes.
- Add a solution of piperonal (1.0 eq) in anhydrous toluene dropwise to the ylide solution.
- Allow the reaction mixture to warm to room temperature and stir for 12-16 hours.
- Monitor the reaction by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with saturated aqueous ammonium chloride solution.
- Separate the organic layer and extract the aqueous layer with dichloromethane (3 x 50 mL).
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
- Purify the crude product by flash column chromatography on silica gel (eluting with a hexane/ethyl acetate gradient) to afford 1-(benzo[d][1,2]dioxol-5-yl)cyclopropene.
- Oxidation (representative procedure): The resulting alkene can be oxidized to the corresponding ketone. A common method is hydroboration-oxidation to the alcohol followed by oxidation with a reagent like pyridinium chlorochromate (PCC) or a Swern oxidation. Detailed experimental conditions for this step should be optimized by the researcher.
- The resulting piperonyl cyclopropyl ketone should be characterized by NMR and mass spectrometry to confirm its identity and purity before proceeding.

Step 2: Reductive Amination for UWA-101 Synthesis

This procedure is based on the frequently cited method for **UWA-101** synthesis.^[4]

Materials:

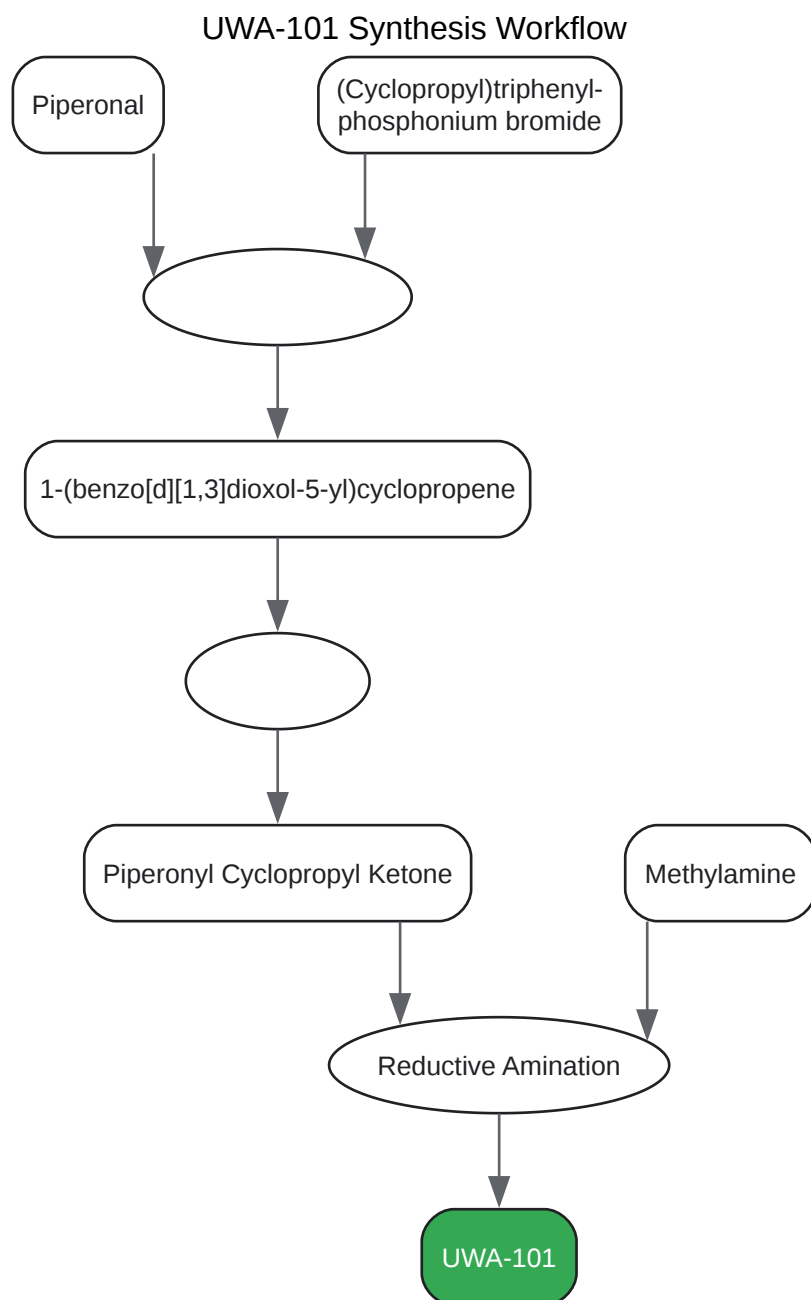
- Piperonyl cyclopropyl ketone
- Methylamine solution (e.g., 40% in water or 2M in THF)
- Sodium cyanoborohydride (NaBH_3CN) or sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$)
- Methanol or Ethanol
- Acetic acid (glacial)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Brine
- Magnesium sulfate (MgSO_4), anhydrous
- Hydrochloric acid (HCl) in diethyl ether or isopropanol (for salt formation)

Procedure:

- Dissolve piperonyl cyclopropyl ketone (1.0 eq) in methanol or ethanol in a round-bottom flask.
- Add methylamine solution (2.0-3.0 eq) to the flask.
- Acidify the mixture to a pH of approximately 6-7 by the dropwise addition of glacial acetic acid. This facilitates the formation of the intermediate imine.
- Stir the mixture at room temperature for 1-2 hours to allow for imine formation.

- In a separate flask, dissolve sodium cyanoborohydride or sodium triacetoxyborohydride (1.5 eq) in the same solvent.
- Slowly add the reducing agent solution to the imine mixture. The reaction is typically exothermic, and the temperature should be monitored.
- Stir the reaction mixture at room temperature for 12-24 hours.
- Monitor the reaction progress by TLC or LC-MS.
- Once the reaction is complete, quench the reaction by the slow addition of water.
- Concentrate the mixture under reduced pressure to remove the bulk of the organic solvent.
- Basify the aqueous residue with a saturated sodium bicarbonate solution to a pH of >9.
- Extract the aqueous layer with dichloromethane (3 x 50 mL).
- Combine the organic layers, wash with brine, dry over anhydrous magnesium sulfate, and filter.
- Concentrate the filtrate under reduced pressure to obtain the crude **UWA-101** freebase.
- For purification and ease of handling, the hydrochloride salt is often prepared. Dissolve the crude freebase in a minimal amount of a suitable solvent (e.g., diethyl ether or isopropanol) and add a solution of HCl in the same solvent dropwise with stirring.
- The **UWA-101** hydrochloride salt will precipitate. Collect the solid by filtration, wash with cold solvent, and dry under vacuum.
- The final product should be characterized by ^1H NMR, ^{13}C NMR, and mass spectrometry to confirm its identity and purity.

Synthesis Workflow



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Caption: Two-step synthesis of **UWA-101** from piperonal.

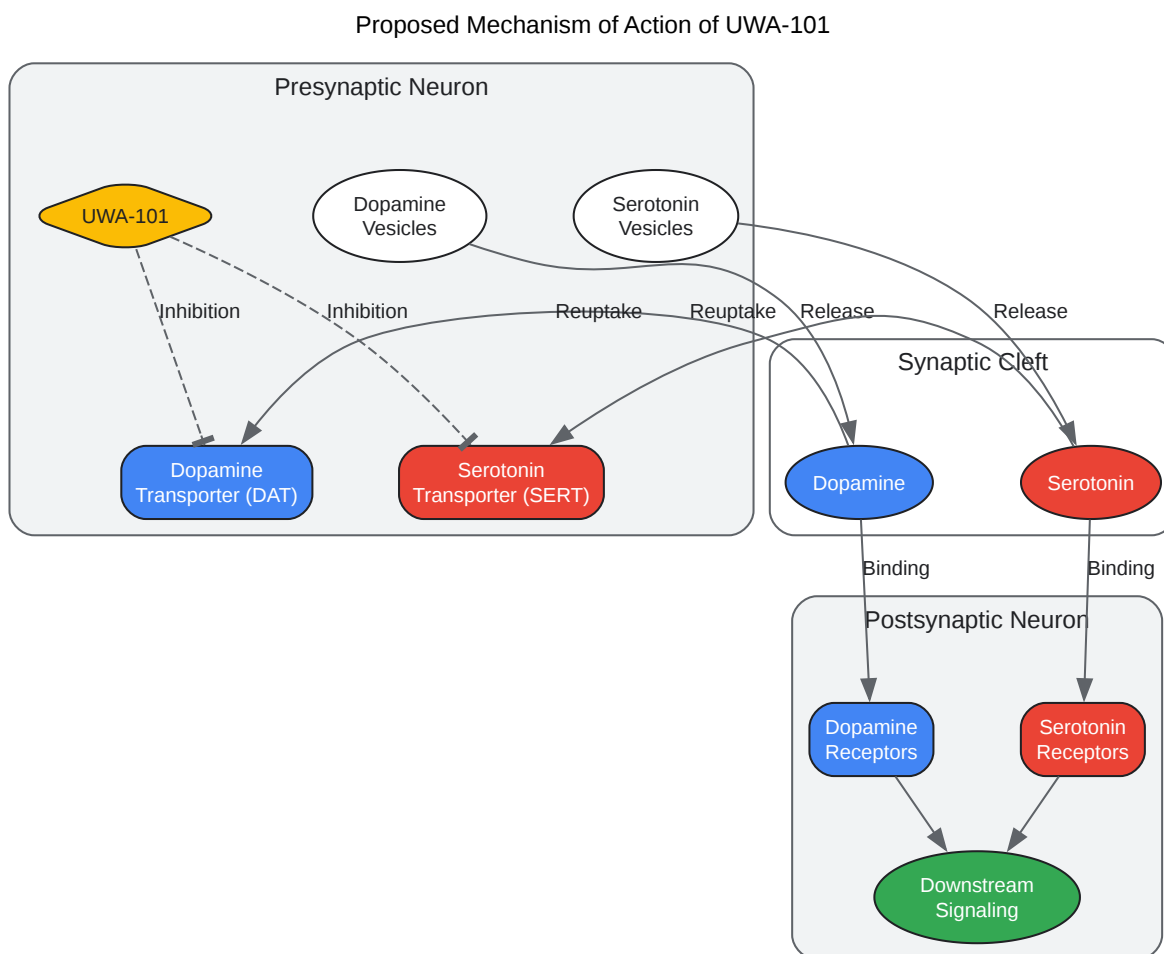
Biological Context and Mechanism of Action

UWA-101 acts as a selective serotonin-dopamine reuptake inhibitor (SDRI).[1] It has a significantly higher affinity for the dopamine transporter (DAT) and serotonin transporter (SERT) compared to the norepinephrine transporter (NET).[2][4] This dual action leads to an increase

in the extracellular concentrations of both dopamine and serotonin in the synaptic cleft, thereby enhancing dopaminergic and serotonergic neurotransmission.

The α -cyclopropyl substitution is crucial for its unique pharmacological profile, as it reduces the affinity for the 5-HT_{2A} receptor, which is associated with the psychoactive effects of MDMA.^[1] The lack of significant interaction with the norepinephrine transporter may also contribute to its reduced cardiovascular side effects compared to other stimulants.

Proposed Signaling Pathway



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Caption: **UWA-101** inhibits dopamine and serotonin reuptake.

Potential Research Applications

- **Neurodegenerative Diseases:** **UWA-101** has been investigated for its potential to alleviate the motor symptoms of Parkinson's disease, particularly in combination with L-DOPA therapy.^{[2][4]} Its ability to modulate both dopamine and serotonin systems may offer a more comprehensive therapeutic approach.
- **Mood and Anxiety Disorders:** As a selective SDRI, **UWA-101** can be a valuable tool to dissect the roles of dopamine and serotonin in animal models of depression, anxiety, and other affective disorders.
- **Drug Abuse and Addiction:** The unique pharmacological profile of **UWA-101**, with its reduced abuse potential compared to MDMA, makes it a useful compound for studying the neurobiological mechanisms of addiction and reward pathways.

Safety Precautions

UWA-101 is a research chemical and should be handled with appropriate safety precautions.

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Avoid inhalation, ingestion, and skin contact.
- Refer to the Safety Data Sheet (SDS) for detailed safety information.
- **UWA-101** is a structural analog of a controlled substance in many jurisdictions. Researchers should ensure they are in compliance with all local, state, and federal regulations regarding the synthesis, possession, and use of this compound.

Disclaimer: This document is intended for informational purposes for research and development professionals. The synthesis protocols are representative and may require

optimization. All chemical syntheses should be performed by trained professionals in a suitably equipped laboratory. The biological information provided is based on published research and should not be considered as medical advice.

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References

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